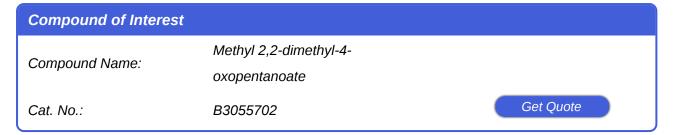


# Unveiling Methyl 2,2-dimethyl-4-oxopentanoate: A Technical Guide for Researchers

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#### For Immediate Release

**Methyl 2,2-dimethyl-4-oxopentanoate**, a specialty chemical with potential applications in organic synthesis and drug discovery, is commercially available from a select number of suppliers, primarily on a made-to-order basis. This guide provides a comprehensive overview of its chemical properties, commercial availability, and potential utility for researchers, scientists, and drug development professionals.

## **Chemical Identity and Properties**

Methyl 2,2-dimethyl-4-oxopentanoate is a ketoester with the chemical formula  $C_8H_{14}O_3$  and a molecular weight of 158.19 g/mol . Its unique structure, featuring a sterically hindered dimethyl-substituted carbon adjacent to the ester and a terminal ketone, makes it an interesting building block for the synthesis of more complex molecules.

Property	Value	Source
CAS Number	66372-99-4	[1][2][3]
Molecular Formula	C8H14O3	[1][2]
Molecular Weight	158.197	[1]
Synonyms	Pentanoic acid, 2,2-dimethyl-4-oxo-, methyl ester	[1]



Further physical and chemical properties are typically available upon request from suppliers in the form of a Certificate of Analysis (COA) or Safety Data Sheet (SDS).

## **Commercial Availability and Procurement**

While not a stock item in the catalogs of large chemical distributors, **Methyl 2,2-dimethyl-4-oxopentanoate** can be procured from specialized chemical synthesis companies. Researchers should anticipate lead times for its synthesis and delivery.

#### **Identified Suppliers:**

- AccelaChemBio: This supplier lists the compound with a catalog number (SY247635) and provides pricing for a 1-gram quantity, indicating a lead time of over four weeks. They also state the availability of a Certificate of Analysis and a Safety Data Sheet.[2]
- BLD Pharm: This company also lists Methyl 2,2-dimethyl-4-oxopentanoate in their product offerings.[3][4]
- Enamine (via Sigma-Aldrich): The compound is available through the Sigma-Aldrich marketplace under an Enamine catalog number (ENAH9926CBEF).[5]
- LookChem and Guidechem: These online chemical directories list several potential suppliers, though direct verification of their stock or synthesis capabilities is recommended.
   [1][6][7]

Researchers are advised to contact these suppliers directly to obtain quotes, confirm purity specifications, and request necessary technical and safety documentation.

# Potential Applications in Research and Development

The structural features of **Methyl 2,2-dimethyl-4-oxopentanoate** suggest its potential as a versatile intermediate in organic synthesis. The presence of both a ketone and an ester functional group allows for a variety of chemical transformations.

Potential Synthetic Pathways:



The logical workflow for utilizing this compound in a research setting would typically involve sourcing, characterization, and subsequent reaction.



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A typical experimental workflow for utilizing **Methyl 2,2-dimethyl-4-oxopentanoate**.

While no specific signaling pathways involving this molecule have been documented in publicly available literature, its potential as a precursor for novel bioactive compounds remains an area ripe for exploration. The gem-dimethyl group, for instance, can confer interesting pharmacological properties by influencing metabolic stability and conformational rigidity of a molecule.

### **Experimental Protocols**

Detailed experimental protocols for the synthesis of **Methyl 2,2-dimethyl-4-oxopentanoate** are not readily available in the public domain, as it is primarily offered by custom synthesis laboratories. Researchers wishing to synthesize this compound in-house would likely need to devise a synthetic route based on standard organic chemistry principles, potentially involving the alkylation of a suitable β-ketoester or the acylation of a protected acetone equivalent.

For researchers using this compound as a starting material, standard laboratory procedures for handling ketoesters would apply. It is essential to consult the Safety Data Sheet provided by the supplier for specific handling and storage instructions.

## Safety and Handling

As with any chemical, proper safety precautions should be taken when handling **Methyl 2,2-dimethyl-4-oxopentanoate**. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume



hood. The specific hazards associated with this compound will be detailed in the Safety Data Sheet, which should be obtained and reviewed before any experimental work begins.

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- To cite this document: BenchChem. [Unveiling Methyl 2,2-dimethyl-4-oxopentanoate: A
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